

Application Notes and Protocols for NPC 17731 in Vascular Permeability Studies

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Compound of Interest

Compound Name: *Npc 17731*

Cat. No.: *B1679997*

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Introduction

NPC 17731 is a potent and selective non-peptide antagonist of the bradykinin B2 receptor. Bradykinin, a potent vasodilator, plays a crucial role in inflammatory responses, partly by increasing vascular permeability. This increase in permeability allows for the extravasation of plasma and inflammatory cells into surrounding tissues. By blocking the bradykinin B2 receptor, **NPC 17731** can effectively inhibit bradykinin-induced increases in vascular permeability, making it a valuable tool for studying inflammatory processes and for the development of novel anti-inflammatory therapeutics.

These application notes provide a summary of the quantitative data on **NPC 17731**'s efficacy, detailed protocols for its use in vascular permeability studies, and a visual representation of its mechanism of action.

Data Presentation

The inhibitory effects of **NPC 17731** on bradykinin-induced and antigen-induced microvascular leakage have been quantified in preclinical studies. The following tables summarize the key findings.

Table 1: Inhibitory Effect of **NPC 17731** on Bradykinin-Induced Microvascular Leakage in Guinea Pig Airways

Parameter	Value	Species/Model	Reference
ID ₅₀	4.2 µg/kg (i.v.)	Guinea Pig	[1]

ID₅₀ (Median Inhibitory Dose) is the dose of **NPC 17731** required to inhibit the bradykinin-induced microvascular leakage by 50%.

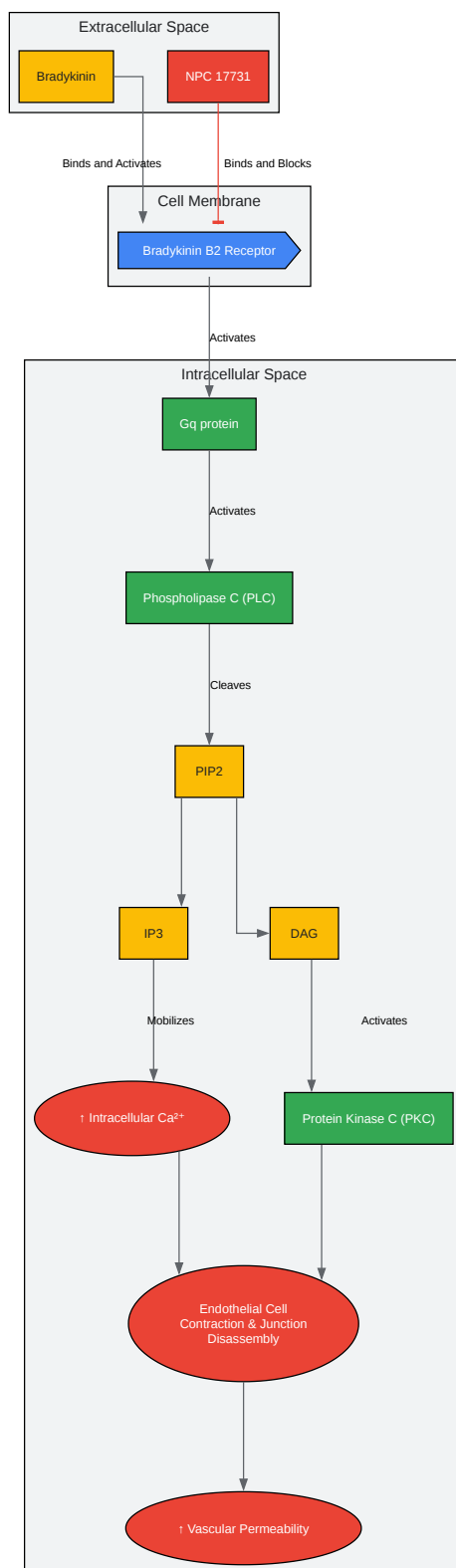
Table 2: Effect of **NPC 17731** on Antigen-Induced Airway Microvascular Leakage in Sensitized Guinea Pigs

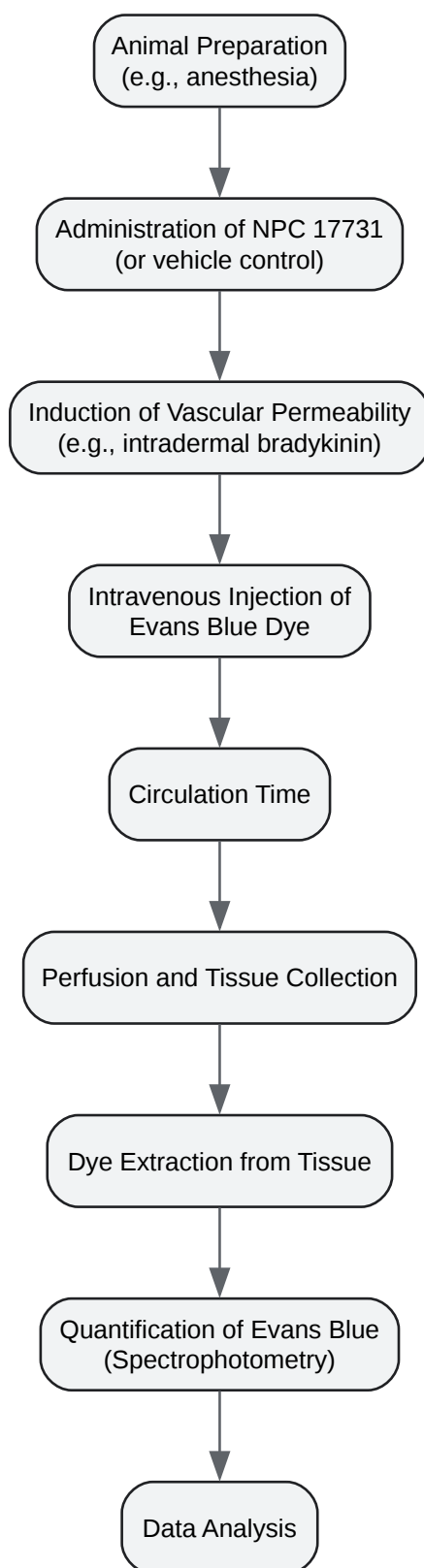
Treatment	Dose (i.v.)	Effect on Microvascular Leakage	Significance	Reference
NPC 17731	100 µg/kg	Significant reduction	p < 0.05	[1]

Signaling Pathway

NPC 17731 exerts its effect by competitively blocking the bradykinin B2 receptor, a G-protein coupled receptor (GPCR). Activation of the B2 receptor by bradykinin initiates a signaling cascade that leads to increased vascular permeability. The diagram below illustrates this pathway and the inhibitory action of **NPC 17731**.

Mechanism of NPC 17731 in Inhibiting Bradykinin-Induced Vascular Permeability





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References

- 1. medchemexpress.com [medchemexpress.com]
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